

Technical Support Center: Tetradecane & Strong Oxidizing Agents

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Compound of Interest

Compound Name:	Tetradecane
CAS No.:	90622-46-1
Cat. No.:	B7790310

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Welcome to the Technical Support Center. This guide, prepared by our Senior Application Scientists, provides in-depth information, troubleshooting protocols, and frequently asked questions regarding the safe handling and incompatibility of **tetradecane** with strong oxidizing agents. Our goal is to provide you with the expertise and validated procedures necessary to ensure safety and experimental integrity.

Part 1: Frequently Asked Questions (FAQs) - Foundational Knowledge

This section addresses the fundamental properties and hazards associated with **tetradecane** and strong oxidizers.

Q1: What is n-tetradecane and what are its critical safety properties?

A: N-**tetradecane** (C₁₄H₃₀) is a straight-chain, saturated hydrocarbon, specifically an alkane, that exists as a colorless liquid at room temperature.[1][2] As a saturated hydrocarbon, it is generally considered chemically inert under standard conditions.[1] However, its physical properties are critical for risk assessment in a laboratory setting. It is used as a nonpolar

organic solvent, in fuel combustion modeling, and as a phase-change material for thermal energy storage.[1]

Understanding its safety parameters is the first step in proper handling. While it must be preheated to ignite, its vapors are heavier than air and can accumulate in low-lying areas, posing a fire hazard if an ignition source is present.[1][3]

Table 1: Key Physical & Safety Properties of n-Tetradecane

Property	Value	Source
Molecular Formula	C ₁₄ H ₃₀	[2]
Molecular Weight	198.39 g/mol	[1][2]
Boiling Point	252–254 °C (486-489 °F)	[1][4][5]
Melting Point	5.5 °C (42 °F)	[1][5]
Flash Point	~100 °C (212 °F)	[1][6]
Autoignition Temp.	202 °C (396 °F)	[1][2][4][7]
Vapor Density	6.83 (vs. air)	[1][5][7]
Lower Explosive Limit	0.5% (V)	[4][5]
NFPA 704 Rating	Health: 1, Flammability: 1, Instability: 0	[2][3][6]

Q2: What constitutes a "strong oxidizing agent" in a laboratory context?

A: A strong oxidizing agent is a substance that readily accepts electrons from other substances, thereby oxidizing them.[8] In a laboratory setting, this means they can initiate or greatly accelerate combustion in other materials, often without an external ignition source.[9] Strong oxidizing agents can present significant fire and explosion hazards, especially when they come into contact with organic compounds like **tetradecane**. [8][9][10]

Common examples encountered in research and development include:

- Halogens: Chlorine (Cl₂), Bromine (Br₂)
- Peroxides: Hydrogen Peroxide (H₂O₂), Organic Peroxides
- Nitrates & Nitric Acid: Ammonium Nitrate (NH₄NO₃), Nitric Acid (HNO₃)
- Perchlorates & Perchloric Acid: Potassium Perchlorate (KClO₄), Perchloric Acid (HClO₄)
- Permanganates: Potassium Permanganate (KMnO₄)
- Chromates & Dichromates: Chromic Acid (H₂CrO₄), Sodium Dichromate (Na₂Cr₂O₇)

Q3: What is the chemical basis for the incompatibility between **tetradecane** and strong oxidizers?

A: The incompatibility stems from a classic oxidation-reduction reaction. **Tetradecane**, as a hydrocarbon, is a fuel source rich in electrons (stored in C-H and C-C bonds). A strong oxidizing agent is, by definition, an electron-deficient species eager to accept electrons.[8]

While saturated alkanes like **tetradecane** are typically unreactive, they can be aggressively oxidized by strong agents.[3][11] The reaction is highly exothermic, releasing a significant amount of energy as heat. This heat can rapidly increase the reaction rate, leading to a dangerous feedback loop known as a thermal runaway. The primary products of complete combustion are carbon dioxide and water, but the immediate hazard is the uncontrolled release of energy.[3][11] In some cases, initial contact can cause charring of the hydrocarbon, which is then followed by the ignition of the remaining material.[3][5][11]

Part 2: Proactive Safety & Handling Protocols

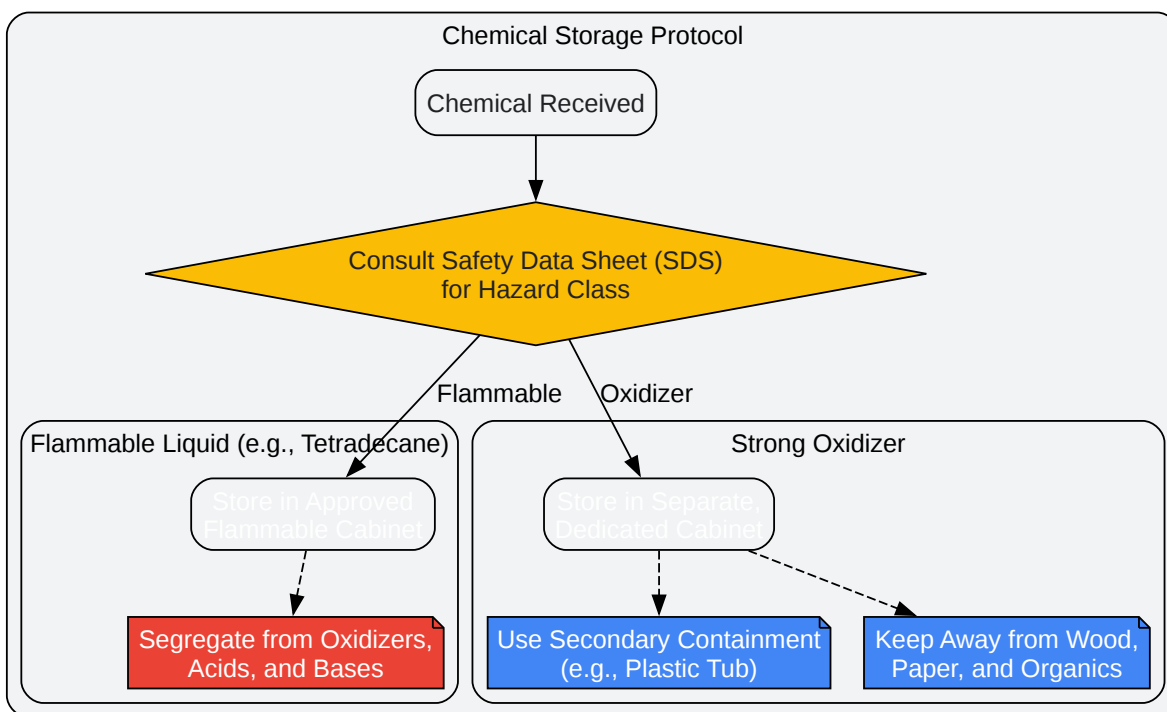
This section provides guidance on preventing hazardous incidents through proper storage and handling procedures.

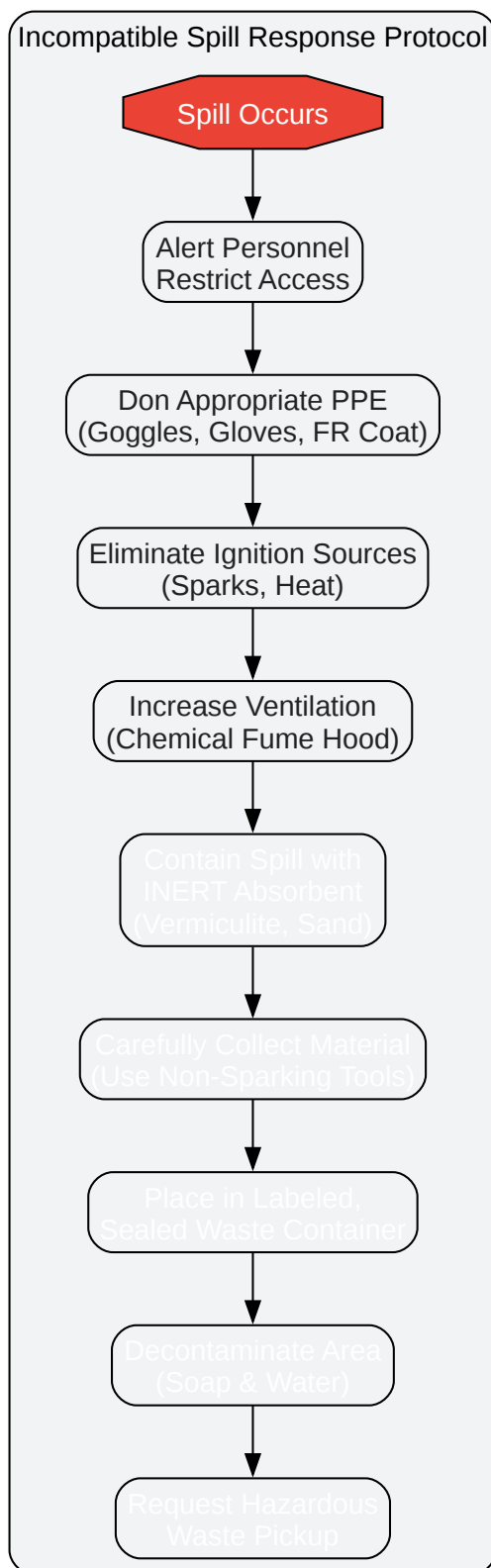
Q4: How must I store **tetradecane** and strong oxidizing agents to prevent accidental contact?

A: Proper segregation is the most critical principle for safe storage. Never store oxidizers and flammable organic compounds like **tetradecane** in the same cabinet or in close proximity.[10][12][13]

Causality: Storing incompatible chemicals together eliminates the primary safety barrier. A simple container leak or spill could lead to accidental mixing, creating a significant fire or explosion hazard.[13]

Storage Protocol Workflow





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Caption: Step-by-step emergency protocol for managing a spill of incompatible chemicals.

Detailed Steps:

- Alert & Restrict: Immediately alert all personnel in the area and restrict access. [14]2. Assess: If the spill is large or involves highly reactive materials, evacuate and call emergency services immediately. [15]3. PPE: Don the appropriate PPE as outlined in Table 2. [14]4. Ventilate & De-energize: Increase ventilation by opening fume hood sashes. [10]Eliminate all potential ignition sources. [7]5. Contain: Use an inert absorbent material such as vermiculite, sand, or dry clay to dike and cover the spill. [7][10]Work from the outside edges toward the center to prevent spreading. [14]6. Collect: Using non-sparking tools, carefully scoop the absorbed material into a designated, compatible hazardous waste container. [14]7. Decontaminate: Clean the spill surface with soap and a strong water solution. [11]8. Dispose: Seal and label the waste container. Arrange for disposal through your institution's environmental health and safety office. [7][14]

Q8: What are the correct first aid measures for exposure to **tetradecane**?

A: Rapid response is key to minimizing harm. The following procedures should be followed while seeking immediate professional medical attention.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure a thorough rinse. [6][11][15]* Skin Contact: Remove all contaminated clothing. Wash the affected skin area thoroughly with soap and water. [6][11][15]* Inhalation: Move the affected person to fresh air immediately. [6][11]If breathing is difficult, administer oxygen if you are trained to do so.
- Ingestion: Do NOT induce vomiting. This is critical because **tetradecane** poses a serious aspiration hazard. If swallowed, droplets can enter the lungs and cause severe chemical pneumonia. [7]Have the person rinse their mouth with water and seek immediate medical attention. [6]

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